

# Collinomycin versus similar compounds

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## Compound Focus: Collinomycin

CAS No.: 27267-69-2

Cat. No.: S524187

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## Comparison of Rubromycin Compounds

Compound	Molecular Weight (Da)	Key Structural Features	Documented Biological Activity & Potency
Collinomycin ( $\alpha$ -Rubromycin)	536.1 (as $\alpha$ -rubromycin) [1]	Information limited; red pigment [1]	Detailed quantitative data not available in search results [1].
$\beta$ -Rubromycin	536.4 [1]	5,6-bisbenzannulated spiroketal; three methoxy groups [1]	Inhibits cyst germination in <i>Phytophthora infestans</i> (IC <sub>50</sub> = 19.8 $\mu$ g/L); more potent than $\gamma$ -rubromycin in this assay [1].
$\gamma$ -Rubromycin	522.4 [1]	Different oxidation state compared to $\alpha$ - and $\beta$ -rubromycin [1]	Inhibits cyst germination in <i>Phytophthora infestans</i> (IC <sub>50</sub> = 58.5 $\mu$ g/L); less potent than $\beta$ -rubromycin [1].

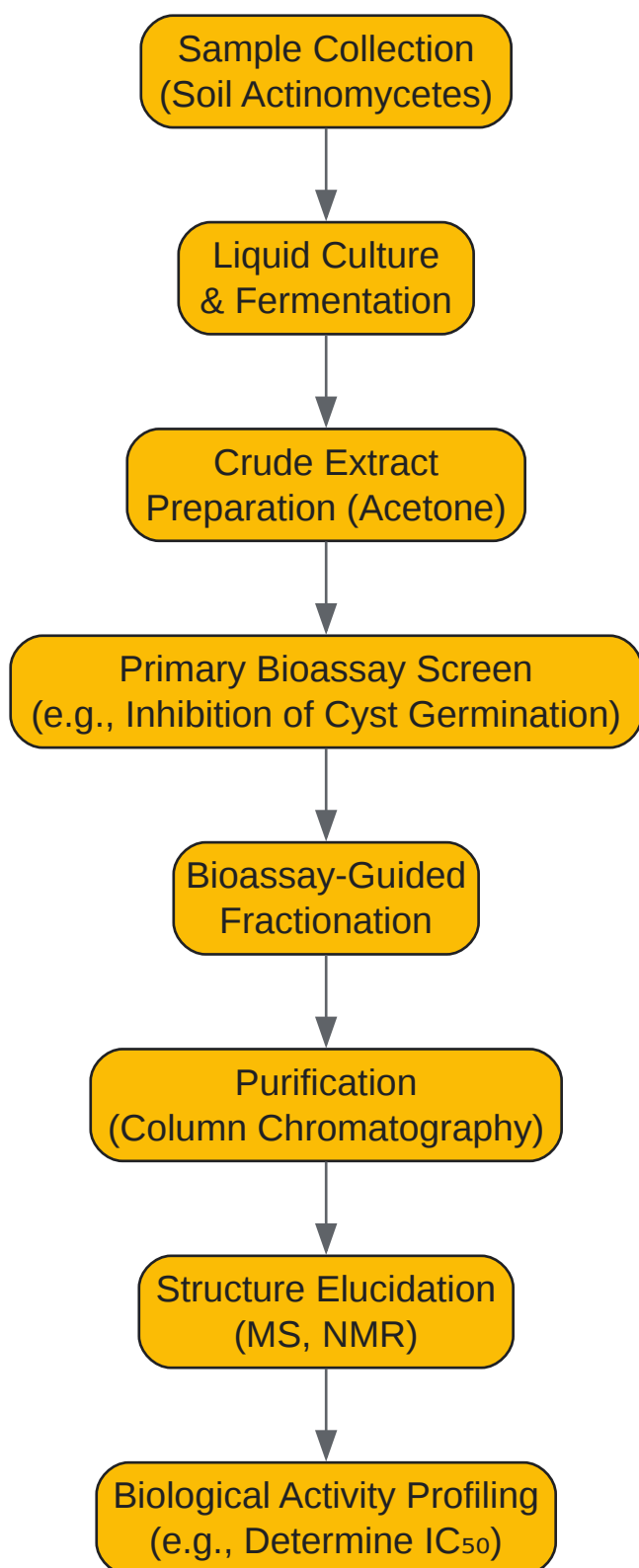
## Experimental Methodologies

The biological data for  $\beta$ - and  $\gamma$ -rubromycin were obtained through the following experimental protocols:

- **Cyst Germination Inhibition Assay:** Sporangia of *Phytophthora infestans* were treated with various concentrations of rubromycin compounds in water. After incubation at 10°C for 18 hours, the inhibition of cyst germination was quantified using microscopy, and the IC<sub>50</sub> values (the concentration required for 50% inhibition) were calculated [1].
- **Compound Identification:** The identity of β-rubromycin was confirmed through a combination of ESI-MS (Electrospray Ionization Mass Spectrometry) and NMR (Nuclear Magnetic Resonance) spectroscopy, specifically comparing <sup>1</sup>H-NMR and <sup>13</sup>C-NMR data with known standards [1].

## Experimental Workflow for Bioactive Compound Discovery

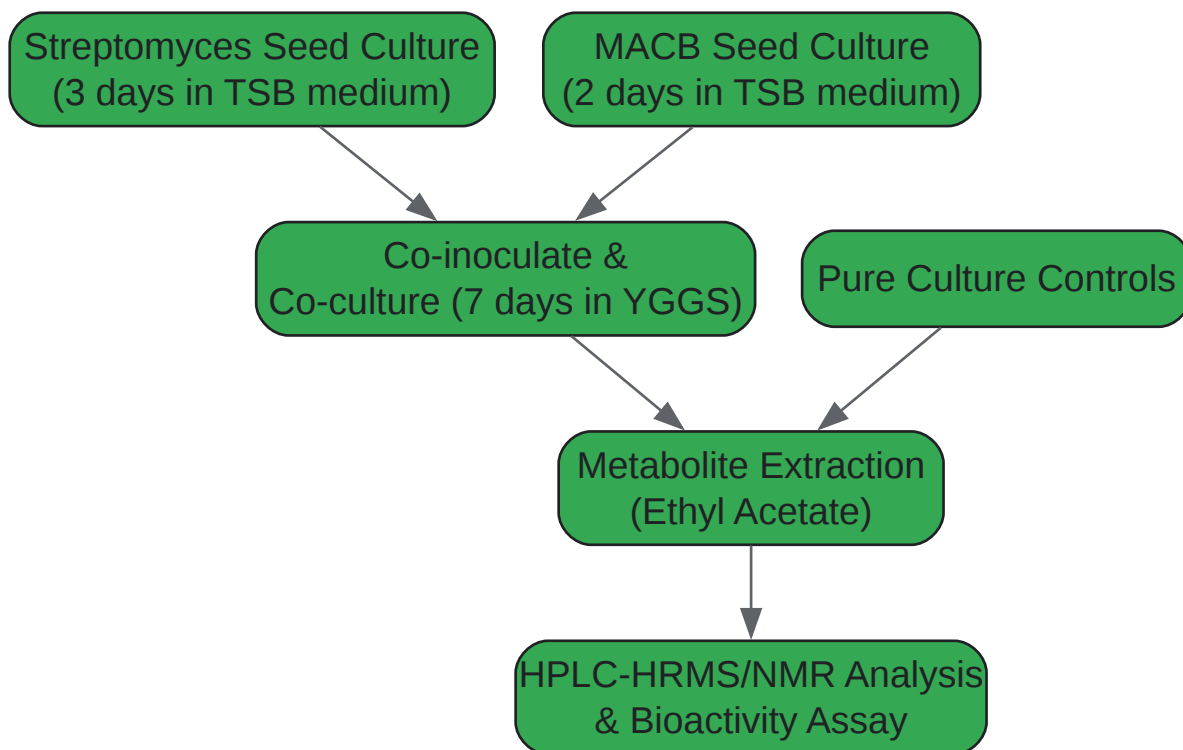
The following diagram outlines the general workflow used in one of the cited studies to discover and characterize bioactive compounds from microbial sources, which led to the identification of β-rubromycin's activity [1].



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## Key Relationship: Co-culture for Metabolic Activation

Since **collinomycin**/rubromycin are secondary metabolites, one highly relevant strategy for their discovery and production is the activation of silent biosynthetic gene clusters in Streptomyces. The flowchart below summarizes an effective protocol for this, as detailed in the search results [2].



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**Abbreviation:** MACB: Mycolic Acid-containing Bacteria [2].

This co-culture approach with MACB was found to be a highly effective method for activating the production of novel secondary metabolites in red soil-derived streptomycetes, successfully inducing changes in metabolite profiles in the majority of tested strains [2].

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## References

1. Chemical genetic approach using  $\beta$ -rubromycin reveals that a RIO... [nature.com]
2. Activation of Secondary Metabolism in Red Soil-Derived ... [pmc.ncbi.nlm.nih.gov]

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